

# molecular formula and CAS number for sodium diacetate

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## Compound of Interest

Compound Name: Sodium Diacetate

Cat. No.: B092472

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## Sodium Diacetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides an in-depth overview of **sodium diacetate**, a compound with the molecular formula  $C_4H_7NaO_4$  and CAS number 126-96-5.<sup>[1]</sup> This document details its physicochemical properties, synthesis methodologies, and mechanisms of action, with a particular focus on its antimicrobial activities. Experimental protocols for its synthesis and analysis are provided to support laboratory applications. Furthermore, this guide explores its established roles in the food industry and its applications as a pharmaceutical excipient, particularly in pH regulation and preservation. All quantitative data are summarized in tabular format for ease of reference, and key processes are visualized through logical diagrams.

### Introduction

**Sodium diacetate** is the sodium salt of acetic acid, a colorless, crystalline solid with a characteristic acetic acid odor.<sup>[1]</sup> It is a molecular complex of sodium acetate and acetic acid, and in solution, it dissociates into these constituent parts.<sup>[2]</sup> Recognized for its efficacy as a preservative and flavoring agent, it is widely used in the food industry under the E number E262.<sup>[1]</sup> For researchers and professionals in drug development, **sodium diacetate** presents

opportunities as a versatile excipient for pH control and antimicrobial stabilization in various formulations.[3]

## Physicochemical Properties

A summary of the key physicochemical properties of **sodium diacetate** is presented in Table 1. This data is essential for its handling, formulation, and application in research and development.

Table 1: Physicochemical Properties of **Sodium Diacetate**

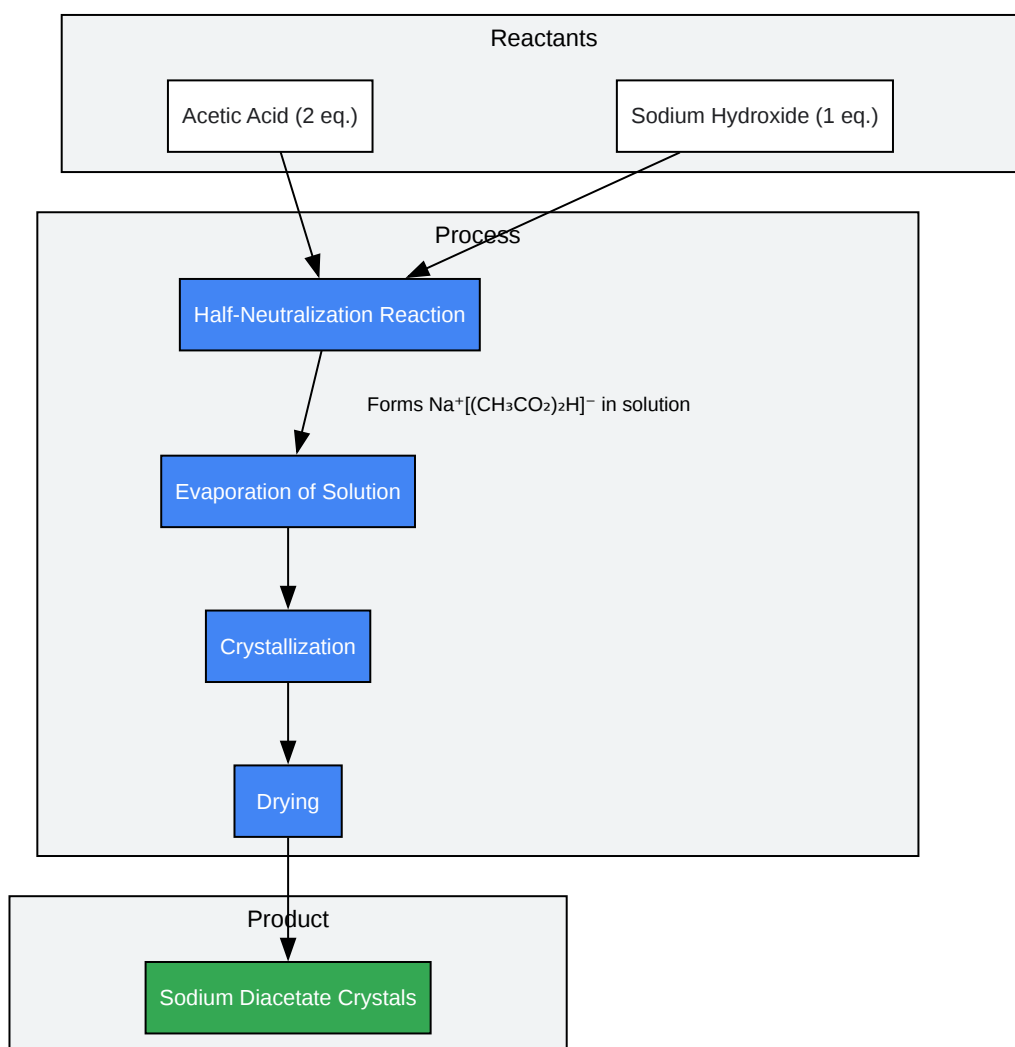
Property	Value	References
Molecular Formula	$\text{C}_4\text{H}_7\text{NaO}_4$	[1]
CAS Number	126-96-5	[1]
Molar Mass	142.09 g/mol	[1]
Appearance	White, hygroscopic crystalline solid	[2][4]
Odor	Acetic acid (vinegar-like)	[1]
Solubility in Water	1 g/mL	[1]
pH (10% aqueous solution)	4.5 - 5.0	[4]
Melting Point	Decomposes above 150 °C	[2]

## Synthesis and Manufacturing

**Sodium diacetate** is commercially produced through the reaction of acetic acid with a sodium base, typically sodium carbonate or sodium hydroxide. The process involves the half-neutralization of acetic acid.[1]

## Synthesis Workflow

The general workflow for the synthesis of **sodium diacetate** is depicted below.



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Caption: General workflow for the synthesis of **sodium diacetate**.

## Experimental Protocol for Synthesis

This protocol describes a common laboratory-scale synthesis of **sodium diacetate**.

#### Materials:

- Glacial acetic acid
- Sodium hydroxide or sodium carbonate
- Deionized water
- Reaction vessel with stirring capability
- Heating mantle
- Evaporator
- Drying oven

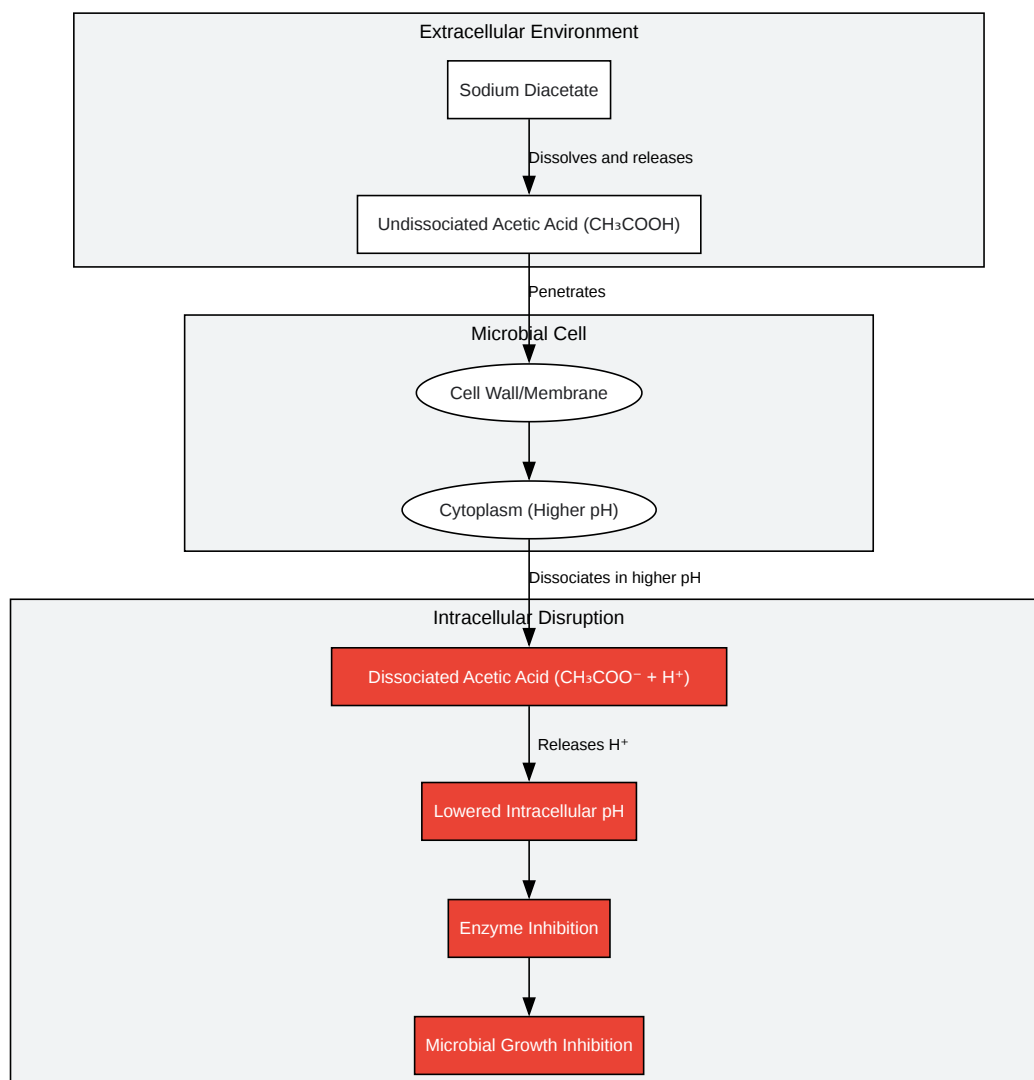
#### Procedure:

- In a reaction vessel, dissolve sodium hydroxide in deionized water.
- Slowly add a stoichiometric excess of glacial acetic acid to the sodium hydroxide solution while stirring continuously. The molar ratio should be approximately 2:1 of acetic acid to sodium hydroxide.[1]
- Continue stirring until the reaction is complete. The reaction is exothermic.
- Evaporate the resulting solution to concentrate the **sodium diacetate**.
- Allow the concentrated solution to cool, which will induce the crystallization of **sodium diacetate**.
- Collect the crystals by filtration.
- Dry the crystals in a drying oven at a controlled temperature to remove residual moisture.

## Mechanism of Action as an Antimicrobial Agent

The antimicrobial efficacy of **sodium diacetate** is primarily attributed to the action of undissociated acetic acid.[5] In an aqueous environment, **sodium diacetate** provides a source

of acetic acid. The undissociated form of acetic acid is lipophilic and can readily penetrate the cell walls of microorganisms.[5] Once inside the cytoplasm, which has a higher pH, the acetic acid dissociates, releasing protons and lowering the intracellular pH. This acidification disrupts cellular metabolism and inhibits enzymatic activity, thereby impeding microbial growth.[5]



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Caption: Antimicrobial mechanism of **sodium diacetate**.

## Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a common and effective method for the quantification of **sodium diacetate** in various matrices.

## Experimental Protocol for HPLC Analysis

The following protocol is adapted for the analysis of **sodium diacetate** in feed additives.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- Hypersil ODS C18 column (5  $\mu$ m, 250 x 4.6 mm).

Reagents:

- Mobile Phase: 0.02 mol/L sodium dihydrogen phosphate-methanol (65:35, v/v).
- Standard and sample pH adjusted to 2.5.

Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 214 nm.
- Column Temperature: 25°C.

Procedure:

- Prepare standard solutions of **sodium diacetate** of known concentrations.
- Prepare the sample by dissolving it in the mobile phase and adjusting the pH to 2.5.
- Inject the standard and sample solutions into the HPLC system.

- Quantify the **sodium diacetate** in the sample by comparing its peak area to the calibration curve generated from the standard solutions.

## Applications in Research and Drug Development

While extensively used in the food industry, **sodium diacetate** also holds value as a pharmaceutical excipient.

### pH Regulation and Buffering

In pharmaceutical formulations, maintaining a specific pH is often critical for the stability and efficacy of the active pharmaceutical ingredient (API). **Sodium diacetate** can be employed as a buffering agent to control the pH of liquid formulations, including oral and topical preparations.<sup>[3][6]</sup>

### Antimicrobial Preservation

The antimicrobial properties of **sodium diacetate** make it a suitable preservative in pharmaceutical products susceptible to microbial contamination.<sup>[7]</sup> This is particularly relevant for multi-dose formulations.

### Renal Dialysis Solutions

**Sodium diacetate** is used in the preparation of dry dialysis concentrates.<sup>[8]</sup> Upon dissolution, it contributes to the total alkali concentration of the dialysate, with the acetate being metabolized in the liver to bicarbonate.<sup>[8]</sup> This plays a crucial role in managing metabolic acidosis in patients with renal failure.<sup>[8][9]</sup>

### Safety and Toxicology

**Sodium diacetate** is "Generally Recognized as Safe" (GRAS) by the U.S. Food and Drug Administration (FDA) for its use in food.<sup>[2]</sup> However, as with any chemical substance, it is important to be aware of its toxicological profile, especially for researchers and professionals handling it in higher concentrations.

Table 2: Toxicological Data for **Sodium Diacetate**

Test	Species	Route	Value	References
LD <sub>50</sub> (similar to neutralized acetic acid)	Mouse	Oral	3310 mg/kg	[10]
LD <sub>50</sub> (similar to neutralized acetic acid)	Rat	Oral	4960 mg/kg	[10]
Eye Irritation	-	-	Causes serious eye damage	[2]

## Conclusion

**Sodium diacetate** is a versatile compound with well-established applications in the food industry and emerging utility in the pharmaceutical sector. Its roles as a pH regulator and antimicrobial agent are of particular interest to drug development professionals. A thorough understanding of its physicochemical properties, synthesis, and mechanism of action, as provided in this guide, is crucial for its effective and safe application in research and formulation development. The detailed experimental protocols offer a practical foundation for laboratory work involving this compound.

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